

Application Notes and Protocols for BMS-242 in High-Throughput Screening

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Compound of Interest

Compound Name: BMS-242
Cat. No.: B15609695

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Introduction

BMS-242 is a potent, small-molecule inhibitor of the programmed cell death-1 (PD-1) and its ligand (PD-L1) interaction.[1] As a critical immune checkpoint pathway, the PD-1/PD-L1 axis is frequently exploited by tumor cells to evade immune surveillance.[2][3][4] Small-molecule inhibitors like **BMS-242** offer a promising therapeutic alternative to monoclonal antibodies, with potential advantages in oral bioavailability and tissue penetration.[3][5] This document provides detailed application notes and protocols for the utilization of **BMS-242** in high-throughput screening (HTS) campaigns aimed at identifying and characterizing novel PD-1/PD-L1 inhibitors.

Mechanism of Action

BMS-242 and its analogues (e.g., BMS-202, BMS-8) function by a unique mechanism of action. Instead of binding to the PD-1 receptor, these small molecules bind directly to PD-L1.[6] This binding induces the dimerization of PD-L1 on the cell surface, which in turn sterically hinders its interaction with PD-1.[5][6] This blockade of the PD-1/PD-L1 interaction restores T-cell activation and enhances anti-tumor immunity.

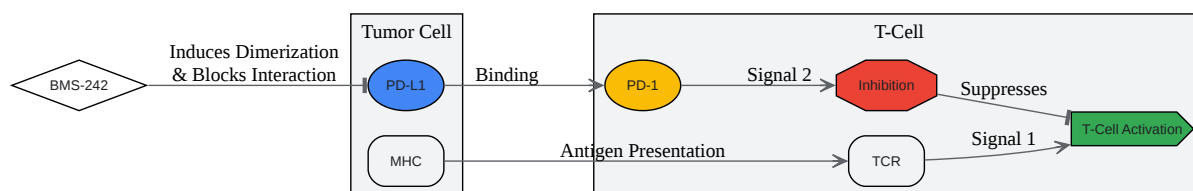
Quantitative Data Summary

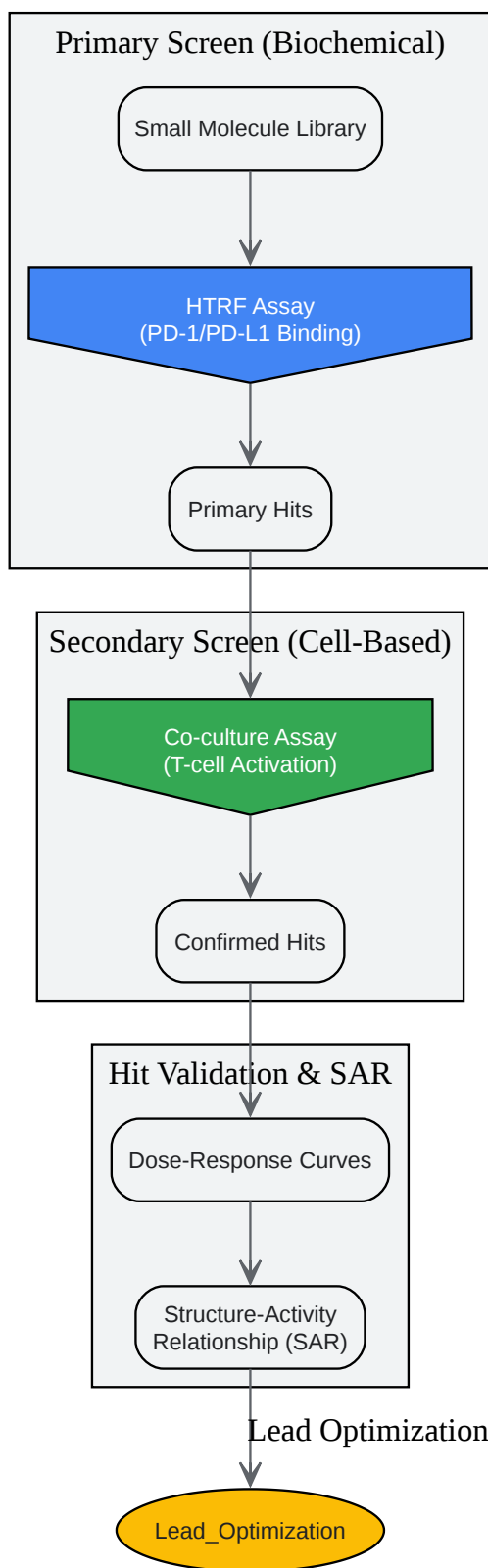
The following table summarizes the available quantitative data for **BMS-242** and related compounds. Data for BMS-202 is included as a close structural and functional analogue, providing a valuable reference for assay development and interpretation.

Compound	Assay Type	Target	Parameter	Value	Reference
BMS-242	Homogeneous Time-Resolved Fluorescence (HTRF)	PD-1/PD-L1 Interaction	IC50	6-100 nM	[6]
BMS-202	Homogeneous Time-Resolved Fluorescence (HTRF)	PD-1/PD-L1 Interaction	IC50	18 nM	[7] [8]
BMS-202	Microscale Thermophoresis (MST)	PD-L1	Kd	8 μ M	[7]
BMS-202	Cell Viability (A375 melanoma cells)	-	IC50	5 μ M	[9]
BMS-8	Homogeneous Time-Resolved Fluorescence (HTRF)	PD-1/PD-L1 Interaction	IC50	146 nM	[6]

Signaling Pathway and Experimental Workflow

To visually represent the underlying biological process and the screening strategy, the following diagrams are provided.





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